

# Proper Disposal of Bq-123: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Bq-123

Cat. No.: B1667493

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For immediate reference, researchers, scientists, and drug development professionals should adhere to the following procedures for the safe disposal of **Bq-123**, a selective endothelin type A (ETA) receptor antagonist. This guide provides detailed steps for handling both solid **Bq-123** and solutions containing the peptide.

While **Bq-123** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), proper disposal is crucial to prevent environmental contamination.<sup>[1]</sup> The primary principle is to avoid releasing **Bq-123** into sewer systems or surface and ground water.<sup>[1]</sup>

## Disposal Procedures

The appropriate disposal method for **Bq-123** depends on its physical state: solid or in solution.

### 1. Solid **Bq-123** Waste:

Uncontaminated, solid **Bq-123** that is no longer needed should be collected and disposed of as non-hazardous solid laboratory waste.

- Step 1: Collection: Place the solid **Bq-123** in a clearly labeled, sealed container.
- Step 2: Labeling: The label should clearly identify the contents as "**Bq-123**" and indicate that it is non-hazardous waste.

- Step 3: Disposal: Dispose of the sealed container in the designated receptacle for non-hazardous solid chemical waste, following your institution's specific guidelines.

## 2. **Bq-123** Solutions:

Aqueous solutions and solutions of **Bq-123** in organic solvents such as Dimethyl Sulfoxide (DMSO) require different disposal approaches.

### Aqueous Solutions:

Disposal of aqueous **Bq-123** solutions directly down the drain is not recommended.<sup>[1]</sup>

- Step 1: Absorption: Absorb the liquid waste onto an inert material (e.g., vermiculite, sand, or absorbent pads).
- Step 2: Collection: Place the absorbent material into a sealed, leak-proof container.
- Step 3: Labeling: Label the container with "Absorbed **Bq-123** Aqueous Solution" and indicate it is non-hazardous waste.
- Step 4: Disposal: Dispose of the container with other solid laboratory chemical waste.

### DMSO Solutions:

DMSO is a combustible liquid and can penetrate the skin, potentially carrying dissolved substances with it. Therefore, solutions of **Bq-123** in DMSO should be handled as organic solvent waste.

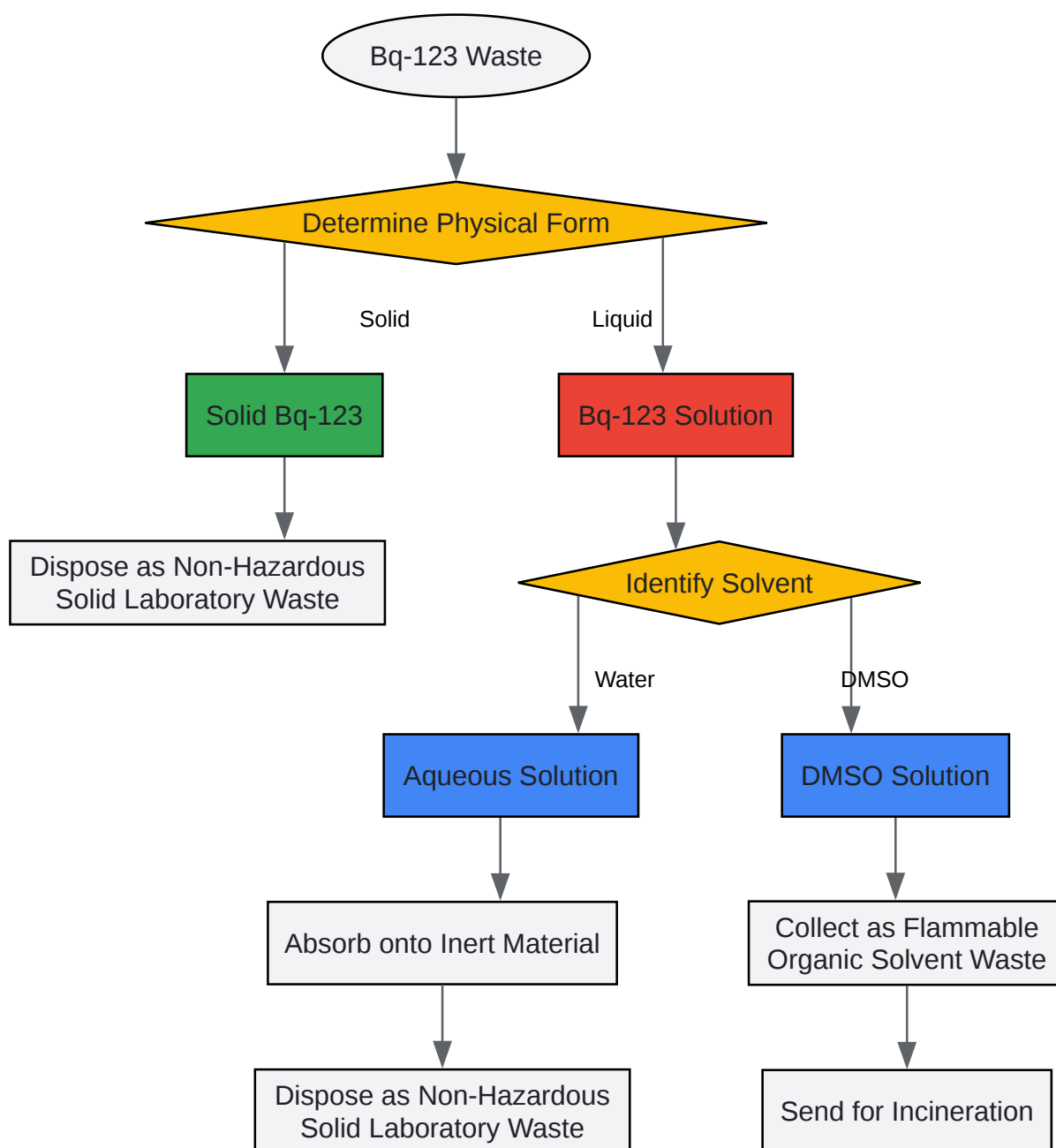
- Step 1: Collection: Collect the **Bq-123**/DMSO solution in a designated, sealed, and properly labeled waste container for flammable organic solvents.
- Step 2: Labeling: The label must clearly state "**Bq-123** in DMSO" and include the appropriate hazard warnings for flammable liquids.
- Step 3: Disposal: The container should be sent for incineration or disposed of through your institution's hazardous waste management program.

## Summary of Disposal Procedures

Waste Type	Disposal Method	Key Considerations
Solid Bq-123	Dispose as non-hazardous solid laboratory waste.	Ensure it is in a sealed and clearly labeled container.
Aqueous Bq-123 Solution	Absorb onto an inert material and dispose of as solid waste.	Do not pour down the drain.
Bq-123 in DMSO Solution	Collect as flammable organic solvent waste for incineration.	Handle with appropriate personal protective equipment (PPE) due to DMSO's properties.

## Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Bq-123** waste.



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Caption: **Bq-123** Disposal Workflow Diagram.

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## References

- 1. chemistry.mtsu.edu [chemistry.mtsu.edu]
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